

Application Notes and Protocols for AZ14133346 in Animal Models

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Compound of Interest

Compound Name: AZ14133346

Cat. No.: B15612050

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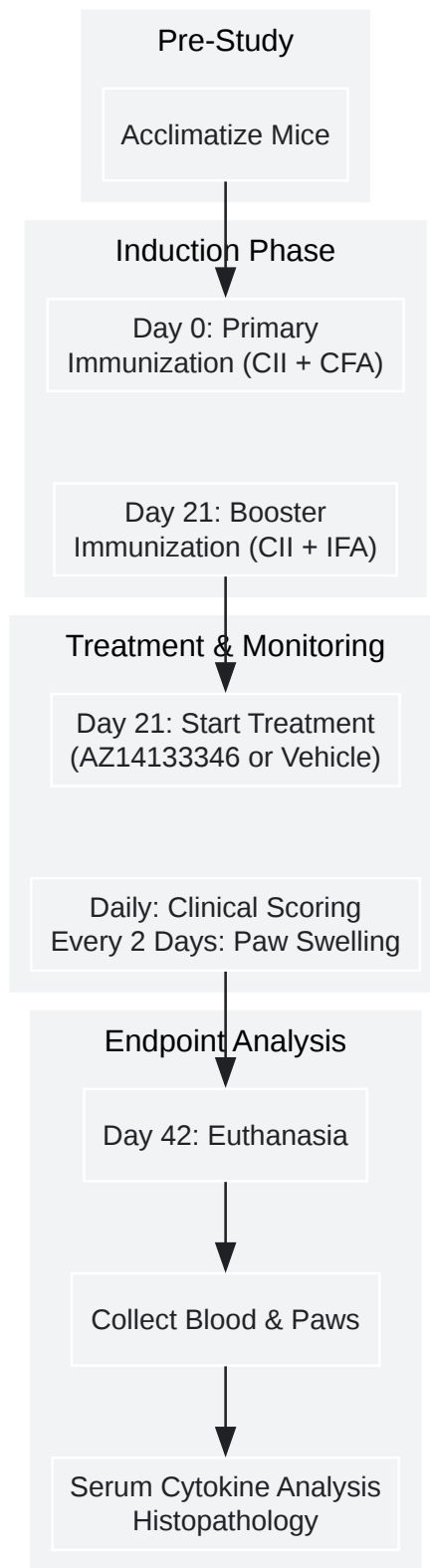
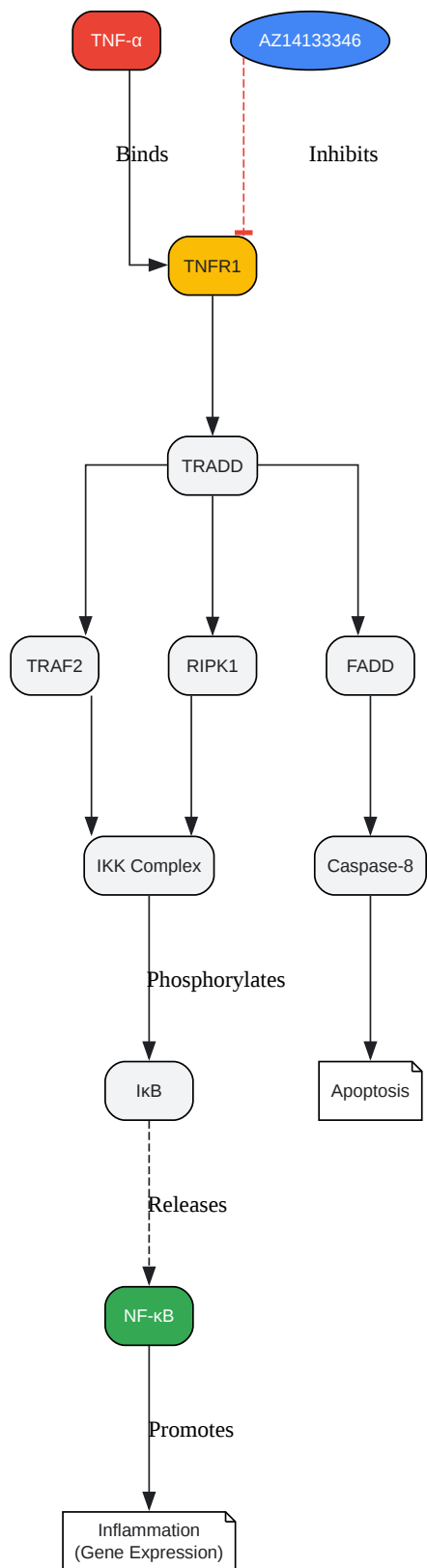
Introduction

AZ14133346 is a potent and selective inhibitor of the pro-inflammatory cytokine, Tumor Necrosis Factor-alpha (TNF- α). By targeting TNF- α , **AZ14133346** is hypothesized to modulate downstream signaling pathways implicated in a variety of inflammatory and autoimmune diseases. These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the utilization of **AZ14133346** in relevant animal models to assess its preclinical efficacy and mechanism of action.

Mechanism of Action: TNF- α Signaling Pathway

TNF- α is a critical mediator of inflammation.^[1] Upon binding to its receptor, TNFR1, it initiates a signaling cascade that can lead to either cell survival and inflammation via the NF- κ B pathway

or apoptosis. **AZ14133346** is designed to block the initial interaction between TNF- α and its receptor, thereby inhibiting these downstream effects.



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References

- [1. Reactome | TNF signaling \[reactome.org\]](#)
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